

# Technical Guide: Safety and Handling of 3-(Azidopropyl)triethoxysilane

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## Compound of Interest

Compound Name: 3-(Azidopropyl)triethoxysilane

Cat. No.: B1591837

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This document provides a comprehensive technical overview of the safety data, handling procedures, and hazard evaluation for **3-(Azidopropyl)triethoxysilane**, intended for researchers, scientists, and professionals in drug development and materials science.

## Chemical Identification and Properties

**3-(Azidopropyl)triethoxysilane** is an organosilicon compound used as a coupling agent for surface modification, particularly in the immobilization of biomolecules via "click chemistry".<sup>[1]</sup> Its bifunctional nature, possessing a reactive azide group and hydrolyzable ethoxysilane groups, requires careful handling.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-azidopropyl(triethoxy)silane <sup>[2]</sup>
CAS Number	83315-69-9 <sup>[2][3]</sup>
EC Number	280-374-1 <sup>[2][3]</sup>
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub> Si <sup>[1][2][3]</sup>
Molecular Weight	247.37 g/mol <sup>[1][2][3][4]</sup>

| Synonyms | (3-AZIDOPROPYL)TRIETHOXSILANE<sup>[2]</sup> |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid[4][5]
Appearance	Colorless to Straw/Amber liquid[1][4][5]
Odor	Mild[4][5]
Boiling Point	72-75°C at 0.5 mmHg[1]
Density	0.981 g/mL at 20°C[1][6]
Refractive Index	1.4257[1][6]

| Hydrolytic Sensitivity | Reacts slowly with water and moisture.[5][6] |

## Hazard Identification and Classification

This substance is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to skin contact, eye contact, and ingestion.

Table 3: GHS Hazard Classification

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	Category 3 / 4	H311: Toxic in contact with skin[2][3][7] or H312: Harmful in contact with skin[2]
Skin Irritation	Category 2	H315: Causes skin irritation[2][3][5]

| Serious Eye Damage | Category 1 | H318: Causes serious eye damage[5] |

Key Hazards and Reactivity:

- **Moisture Sensitivity:** Reacts with water and moisture, liberating ethanol.[4][5] The hydrolysis product, ethanol, can have chronic effects on the central nervous system.[4][5]
- **Acid Sensitivity:** Contact with strong acids may lead to the formation of toxic and explosive hydrazoic acid.[4][5]
- **Metal Reactivity:** May form explosive heavy metal azides upon contact with copper, lead, silver, mercury, brass, or bronze.[4][5]
- **Thermal Stability:** Stable in sealed containers when stored below 30°C.[4][5] Exposure to heat, sparks, or open flames should be avoided.[4][5]

## Experimental Safety Protocols

The hazard classifications listed above are determined by standardized toxicological tests. Below are summaries of the general methodologies for these key experiments.

**Acute Dermal Toxicity (Based on OECD Guideline 402)** This test evaluates the toxicity of a substance upon dermal application.

- **Species Selection:** A group of healthy adult animals (typically rats, rabbits, or guinea pigs) is selected.
- **Dose Application:** The test substance is applied uniformly to a shaved area of the skin (approx. 10% of the body surface area). The area is covered with a porous gauze dressing.
- **Observation Period:** Animals are observed for 14 days. Key observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, and behavioral patterns.
- **Endpoint:** The primary endpoint is mortality. The LD50 (the dose estimated to be lethal to 50% of the test animals) is calculated. For **3-(Azidopropyl)triethoxysilane**, this leads to a classification of "Toxic" or "Harmful" in contact with skin.[2][3][7]

**Skin Irritation (Based on OECD Guideline 404)** This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- **Species Selection:** Typically, a single healthy adult albino rabbit is used.

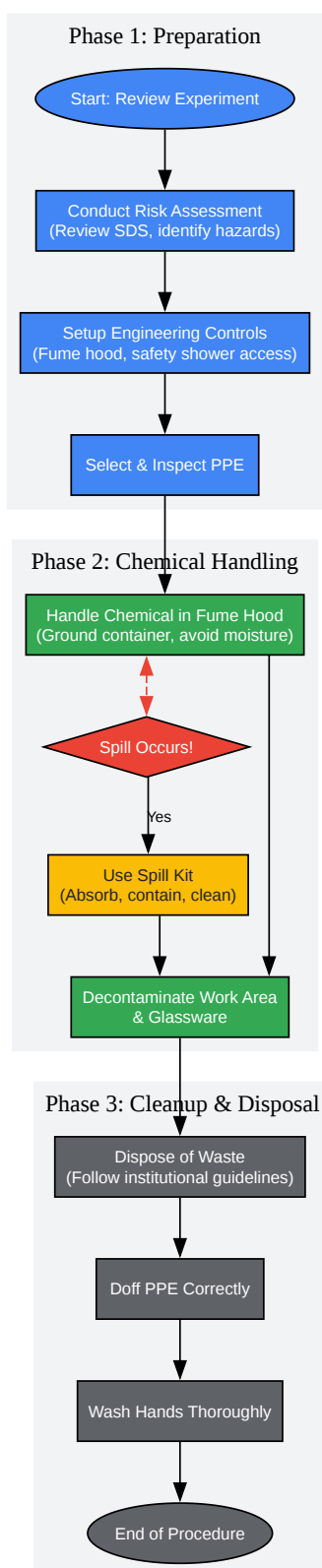
- **Test Application:** A small amount (0.5 mL for liquids) of the substance is applied to a patch of shaved skin. A control patch is left untreated.
- **Exposure and Observation:** The substance is held in contact with the skin for 4 hours. After removal, the skin is evaluated for erythema (redness) and edema (swelling) at specific intervals (1, 24, 48, and 72 hours).
- **Scoring:** The reactions are scored on a numerical scale. The mean scores determine the irritation category. For this compound, the results lead to the classification "Causes skin irritation".[\[2\]](#)[\[3\]](#)[\[5\]](#)

**Serious Eye Damage (Based on OECD Guideline 405)** This test determines the potential for a substance to produce serious, irreversible tissue damage to the eye.

- **Species Selection:** A single healthy adult albino rabbit is used.
- **Test Application:** A measured amount (0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated as a control.
- **Observation Period:** The eye is examined at 1, 24, 48, and 72 hours after application. Observations focus on the cornea (opacity), iris, and conjunctiva (redness and swelling).
- **Endpoint:** If severe and irreversible damage is observed at any point, the test is terminated. The classification "Causes serious eye damage" indicates that the substance can cause significant, persistent tissue damage to the eye.[\[5\]](#)

## Safe Handling and Personal Protection

A systematic approach is mandatory when handling **3-(Azidopropyl)triethoxysilane**. The following workflow outlines the critical steps for ensuring laboratory safety.



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Caption: Workflow for the safe handling of **3-(Azidopropyl)triethoxysilane**.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles. Contact lenses should not be worn.[4]	Protects against splashes that can cause serious eye damage.[4][5]
Hand Protection	Neoprene or nitrile rubber gloves.[4]	Prevents skin contact, which causes irritation and toxic effects.[4][5][7]
Skin/Body Protection	Wear suitable protective clothing (e.g., lab coat).[4]	Minimizes the risk of accidental skin exposure.

| Respiratory Protection | Use in a well-ventilated area or under a fume hood.[5] If inhalation risk is high, use a NIOSH-certified respirator.[4][5] | Protects against irritation of the respiratory tract from vapors or mists.[4][5] |

## Storage and Disposal

### Storage:

- Keep containers tightly closed in a dry, well-ventilated place.[5][8]
- Store in sealed containers at temperatures below 30°C.[4][5]
- Store away from incompatible materials, including acids, alcohols, amines, water, oxidizing agents, and certain metals (copper, lead, silver).[4][5]

### Disposal:

- Waste should be treated as hazardous. Do not dispose of waste into sewers.[4][5]
- Disposal should be carried out by a licensed professional in accordance with local, state, and federal regulations. Incineration may be a suitable method.[4][5]
- Avoid release to the environment.[4][5]

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